

# A Comparative Analysis of 5-Undecanol's Physical Properties: Experimental vs. Predicted Values

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## Compound of Interest

Compound Name: **5-Undecanol**

Cat. No.: **B1582354**

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the experimentally determined physical properties of **5-Undecanol** against values predicted by computational models. Understanding the variance between experimental data and in silico predictions is crucial for researchers in drug development and chemical synthesis, as it informs the reliability of computational screening and the design of experimental protocols. This document presents a side-by-side comparison of key physical properties, details the standard experimental methodologies for their determination, and outlines the workflow for such a comparative analysis.

## Data Presentation: Physical Properties of 5-Undecanol

The following table summarizes the experimental and predicted physical properties of **5-Undecanol**. Experimental values have been collated from various chemical databases, while predicted values are provided by computational models, offering a clear and concise overview for comparative purposes.

Physical Property	Experimental Value	Predicted Value
Boiling Point	228-230 °C at 760 mmHg, 229 °C[1]	227.8 ± 3.0 °C
Melting Point	-4 °C[1][2]	11.2 ± 4.5 °C
Density	0.830 g/mL[1]	0.82 ± 0.1 g/cm³
Refractive Index	1.4362[2]	1.438 ± 0.003
Water Solubility	49.73 mg/L at 25 °C (estimated)	55.6 ± 11.2 mg/L

Note: Predicted values are often presented with a range or a standard deviation, reflecting the inherent uncertainty in the computational models.

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for the key experiments cited.

### Boiling Point Determination (Micro-reflux method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- A small sample (approximately 0.5 mL) of **5-Undecanol** is placed in a small test tube with a boiling chip or a magnetic stir bar.
- A thermometer is positioned in the test tube so that the bulb is just above the surface of the liquid.
- The apparatus is gently heated in a heating block or an oil bath.
- The liquid is brought to a gentle boil, creating a state of reflux where the vapor condenses and drips back into the liquid. This is often visible as a ring of condensate on the test tube

walls.

- The thermometer bulb should be positioned at the level of this condensate ring.
- The temperature at which the vapor temperature remains constant is recorded as the boiling point.

## Density Determination

Density is the mass of a substance per unit volume. For a liquid like **5-Undecanol**, this can be accurately measured using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- A clean, dry pycnometer of a known volume is weighed accurately.
- The pycnometer is filled with **5-Undecanol**, ensuring no air bubbles are trapped. The temperature of the liquid is allowed to equilibrate to a standard temperature (e.g., 20°C or 25°C).
- The filled pycnometer is weighed again.
- The mass of the **5-Undecanol** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

Methodology (using an Abbe Refractometer):

- The refractometer is calibrated using a standard sample with a known refractive index, typically distilled water.

- A few drops of **5-Undecanol** are placed on the clean, dry surface of the measuring prism.
- The prism is closed, and the light source is switched on.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index value is read from the scale. The temperature at which the measurement is taken should also be recorded.

## Water Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the thermodynamic solubility of a substance in a solvent.

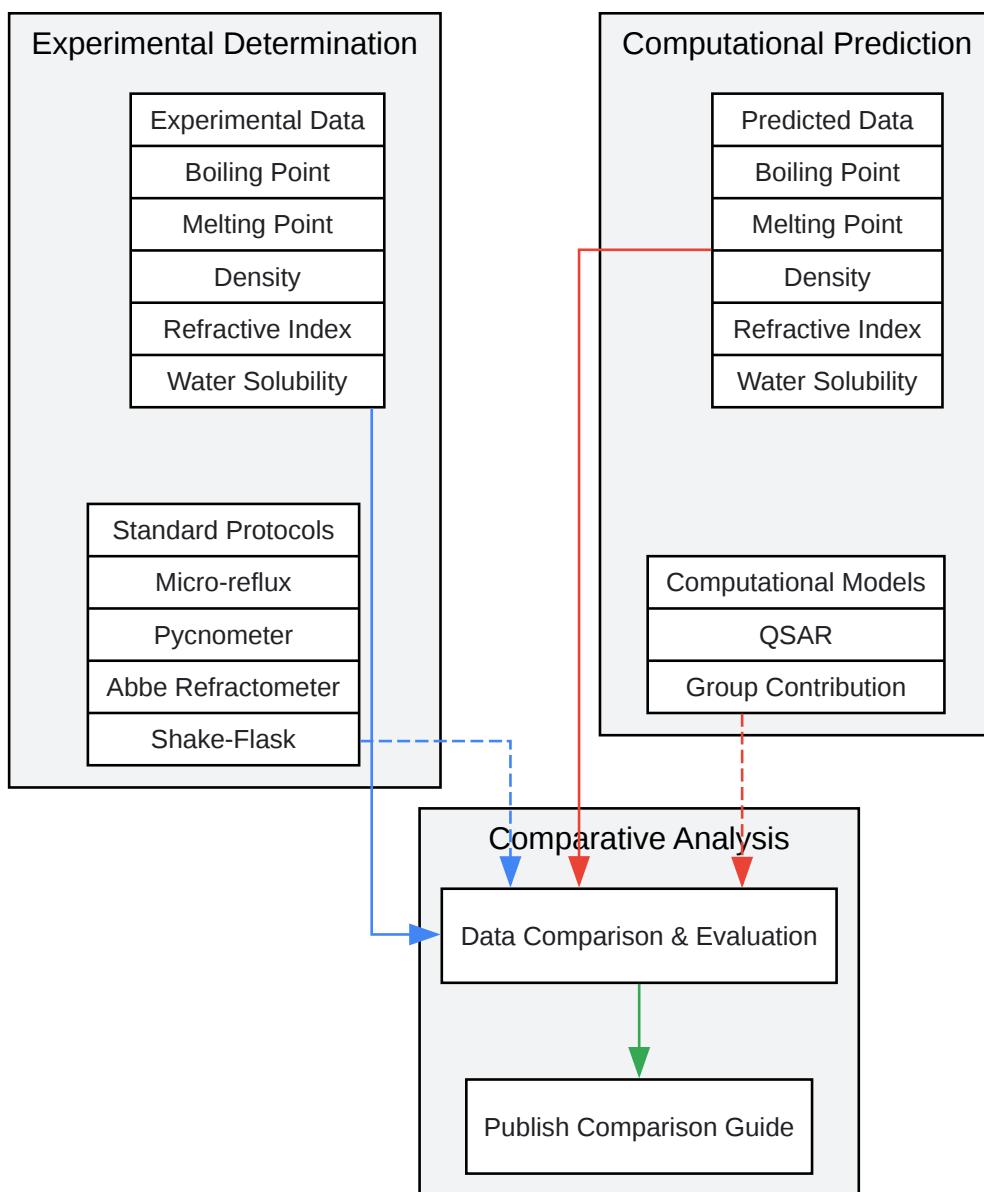
Methodology:

- An excess amount of **5-Undecanol** is added to a known volume of distilled water in a flask.
- The flask is sealed and placed in a shaker or agitator within a temperature-controlled environment (e.g., 25°C).
- The mixture is agitated for a prolonged period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- After agitation, the mixture is allowed to stand to let the undissolved **5-Undecanol** separate.
- A sample of the supernatant (the clear aqueous solution) is carefully removed, ensuring no undissolved particles are transferred. This is often achieved by filtration or centrifugation.
- The concentration of **5-Undecanol** in the aqueous sample is then determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

## Mandatory Visualization

The following diagram illustrates the logical workflow for the comparative analysis of experimental and predicted physical properties of a chemical compound like **5-Undecanol**.

## Comparative Analysis Workflow: 5-Undecanol

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Caption: Workflow for comparing experimental and predicted data.

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## References

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